

CAS number and safety data for terephthalic acid in a lab setting

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Terephthalic Acid: A Comprehensive Laboratory Safety Guide

Introduction

Terephthalic acid, with the CAS Number 100-21-0, is a white, crystalline solid organic compound.[1][2][3] It is a cornerstone in the chemical industry, primarily serving as a precursor for the production of polyethylene terephthalate (PET), a ubiquitous material in clothing and plastic bottles.[2][3][4] For researchers, scientists, and professionals in drug development, a thorough understanding of its properties and safe handling protocols is paramount to ensure a secure laboratory environment. This technical guide provides in-depth safety data, experimental protocols for safe handling, and logical workflows for emergency situations.

Core Safety and Identification Data

Proper identification and a clear understanding of the hazards are the first steps in safely handling any chemical.



Identifier	Value
Chemical Name	Terephthalic Acid
Synonyms	1,4-Benzenedicarboxylic Acid, p-Phthalic Acid
CAS Number	100-21-0
Chemical Formula	C ₈ H ₆ O ₄
Molecular Weight	166.13 g/mol
Appearance	White crystals or powder

Physical and Chemical Properties

The physical and chemical properties of a substance are critical for its safe storage and handling.

Property	Value
Melting Point	>300 °C (>572 °F); sublimes[2]
Boiling Point	Decomposes[2]
Flash Point	260 °C (500 °F) (Open Cup)[1][5]
Autoignition Temperature	495 °C (923 °F)[1][5]
Density	1.519 g/cm ³
Solubility in Water	0.017 g/L at 25 °C[2]
Vapor Pressure	<0.01 mmHg @ 20 °C[6]

Hazard Identification and Safety Ratings

Understanding the potential hazards is crucial for implementing appropriate safety measures. **Terephthalic acid** is considered hazardous due to its potential for irritation and the risk of dust explosion.



Hazard Classification	Description
GHS Classification	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation[7]
NFPA 704 Rating	Health: 1, Flammability: 0, Instability: 0

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential when working with **terephthalic acid** in a laboratory setting.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure.

- Eye Protection: Chemical safety goggles or a full-face shield should be worn, especially when there is a risk of splashing.[8]
- Hand Protection: Wear impervious gloves to prevent skin contact.[8]
- Body Protection: A lab coat, apron, or coveralls are necessary to prevent skin contact.
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a NIOSH/MSHA approved respirator should be used.[1][6]

Handling Procedures

- Work in a well-ventilated area, preferably under a fume hood, to minimize inhalation of dust.
 [1][8]
- Avoid generating dust.[8]
- Ground all equipment to prevent static discharge, which could ignite dust.[1][5]
- Avoid contact with skin and eyes.[1][5]



- Do not ingest the substance.[1][5]
- Wash hands thoroughly after handling.[8]

Storage Procedures

- Store in a cool, dry, well-ventilated area away from heat and sources of ignition.[1][8]
- Keep containers tightly closed.[1][8]
- Store away from incompatible materials such as strong oxidizing agents.[1][9]

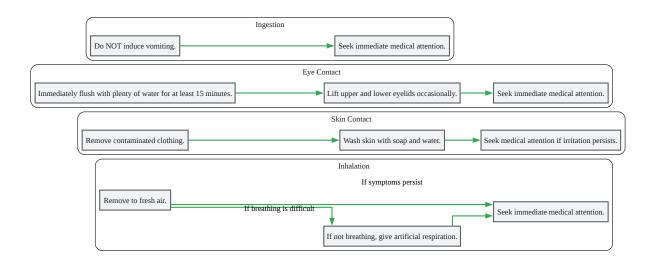
Emergency Procedures

In the event of an emergency, follow these established protocols.

First Aid Measures

A clear and logical workflow is critical in responding to an exposure incident.





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First Aid Workflow for Terephthalic Acid Exposure

Fire Fighting Measures

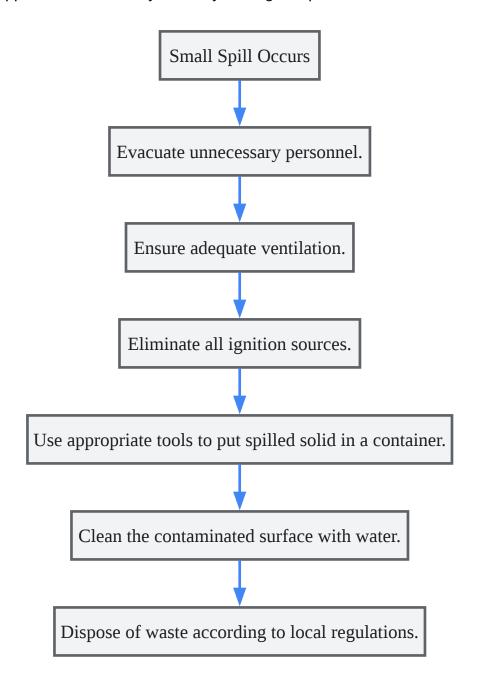
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[9][10]
- Specific Hazards: The substance is combustible and may form explosive dust-air mixtures.
 [10][11] Fire may produce irritating and toxic gases.[9]



• Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

A systematic approach is necessary to safely manage a spill.



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Spill Response Workflow for Terephthalic Acid



Disposal Considerations

- Dispose of terephthalic acid and its containers in accordance with local, regional, and national regulations.[8][9]
- It may be necessary to dispose of it as a hazardous waste.[9]

Toxicological Information

- Acute Oral Toxicity (LD50): >6400 mg/kg (Rat)[5]
- Skin Irritation: Causes skin irritation.[7]
- Eye Irritation: Causes serious eye irritation.[7]
- Inhalation: May cause respiratory tract irritation.[7]
- Carcinogenicity: Not classified as a carcinogen by OSHA or NIOSH.[1][5]
- Chronic Effects: Repeated or prolonged exposure may cause target organ damage, affecting the blood, kidneys, liver, and bladder.[1][5]

This guide is intended to provide comprehensive safety information for the laboratory use of **terephthalic acid**. Always consult the specific Safety Data Sheet (SDS) for the product you are using and adhere to your institution's safety protocols.

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